

2-(Dimethylamino)ethanethioamide hydrochloride molecular structure

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Compound of Interest

Compound Name:	2- (Dimethylamino)ethanethioamide hydrochloride
CAS No.:	114166-44-8
Cat. No.:	B039691

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An In-depth Technical Guide on 2-(Dimethylamino)ethanethioamide Hydrochloride

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and analysis of **2-(Dimethylamino)ethanethioamide hydrochloride**, a key intermediate in pharmaceutical synthesis. The information is intended for researchers, scientists, and professionals in drug development.

Molecular Structure and Chemical Properties

2-(Dimethylamino)ethanethioamide hydrochloride is an organic salt with the chemical formula $C_4H_{11}ClN_2S$.^[1] It consists of a thioamide functional group attached to a dimethylaminoethyl backbone, with the hydrochloride salt enhancing its stability and solubility in certain solvents.^[1]

Table 1: Chemical Identifiers and Properties

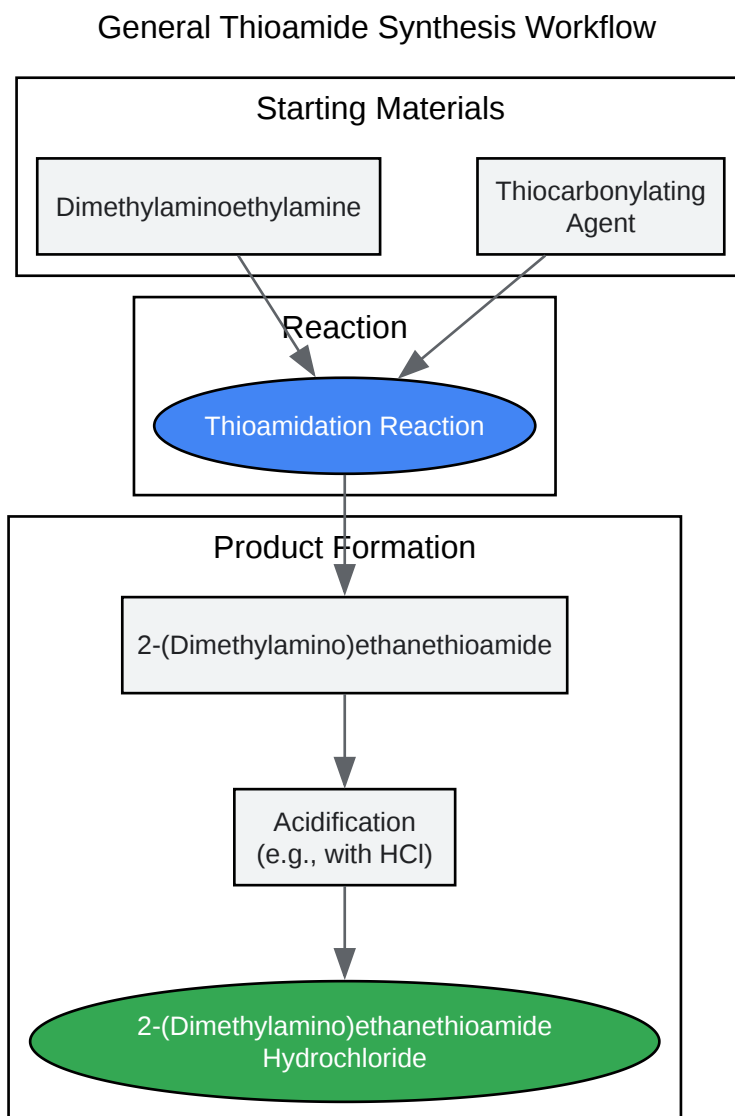
Property	Value
IUPAC Name	2-(dimethylamino)ethanethioamide;hydrochloride[1]
Molecular Formula	C ₄ H ₁₁ ClN ₂ S[1]
Molecular Weight	154.66 g/mol [1]
CAS Number	27366-72-9, 114166-44-8[1]
Physical Form	Light yellow to yellow solid[2]
Storage Conditions	Keep in a dark place, under an inert atmosphere, at room temperature.[2]
InChI Key	OQANDCSWKZVVQI-UHFFFAOYSA-N[2]
SMILES	CN(C)CC(=S)N.Cl[1]

Synthesis

While a specific, detailed, stand-alone synthesis protocol for **2-(Dimethylamino)ethanethioamide hydrochloride** is not readily available in the searched literature, its preparation is a key step in the synthesis of the H₂ receptor antagonist, Nizatidine. The general approach involves the thioamidation of a corresponding amine.

General Synthetic Approach: Thioamidation

The synthesis of thioamides can be achieved through various methods, one of which is the reaction of an amine with a thiocarbonylating agent. A common laboratory-scale method involves the treatment of an amide with a thionating agent like Lawesson's reagent or phosphorus pentasulfide.



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Caption: General workflow for the synthesis of **2-(Dimethylamino)ethanethioamide hydrochloride**.

Experimental Protocol (Hypothetical)

Based on general principles of organic synthesis, a plausible method for the laboratory preparation of **2-(Dimethylamino)ethanethioamide hydrochloride** is outlined below. Note:

This is a generalized procedure and requires optimization and safety assessment before implementation.

Materials:

- N,N-Dimethylethylenediamine
- A suitable thiocarbonylating agent (e.g., O-ethyl thioformate or a similar reagent)
- Anhydrous solvent (e.g., tetrahydrofuran, diethyl ether)
- Hydrochloric acid (solution in a suitable solvent, e.g., diethyl ether or dioxane)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve N,N-dimethylethylenediamine in the anhydrous solvent under a nitrogen atmosphere.
- Cool the solution in an ice bath.
- Slowly add the thiocarbonylating agent dropwise to the stirred solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture again in an ice bath.
- Slowly add a solution of hydrochloric acid in the chosen solvent to precipitate the hydrochloride salt.
- Collect the precipitate by vacuum filtration, wash with cold anhydrous solvent, and dry under vacuum to yield **2-(Dimethylamino)ethanethioamide hydrochloride**.

Spectroscopic Analysis

Detailed experimental spectroscopic data for **2-(Dimethylamino)ethanethioamide hydrochloride** is not widely published. However, based on the known structure, the expected

spectral characteristics can be predicted. For comparison, the spectral data for the closely related compound, 2-(dimethylamino)ethanethiol hydrochloride, is available and can provide some reference points.[3][4]

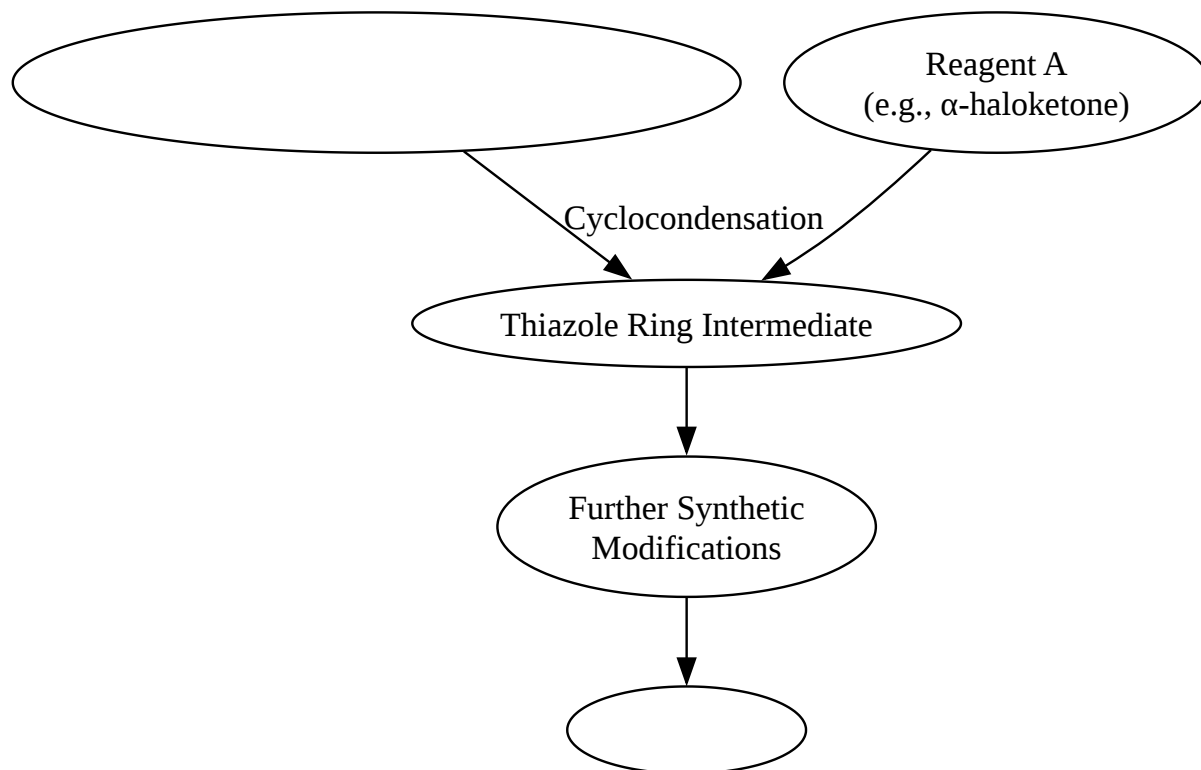
Table 2: Predicted Spectroscopic Data

Technique	Predicted Chemical Shifts / Bands
^1H NMR	Signals corresponding to the N-methyl protons (singlet), the two methylene groups (triplet-like multiplets), and the thioamide protons (broad singlet). The protons on the carbon adjacent to the positively charged nitrogen will be shifted downfield.
^{13}C NMR	Resonances for the N-methyl carbons, the two methylene carbons, and the thiocarbonyl carbon (C=S), which is expected to be significantly downfield.
FT-IR (cm^{-1})	Characteristic peaks for N-H stretching (thioamide), C-H stretching (alkyl), C-N stretching, and a strong band associated with the C=S (thioamide) stretching vibration.

Biological Activity and Applications

The primary documented application of **2-(Dimethylamino)ethanethioamide hydrochloride** is as a crucial building block in the synthesis of Nizatidine, a histamine H_2 receptor antagonist used to treat peptic ulcers and gastroesophageal reflux disease.[5]

Its inherent biological activity is linked to its nucleophilic character, which allows it to participate in various biochemical pathways and interact with enzymes and proteins.[1] It has been investigated as a precursor in the synthesis of fluorescent thiocholine esters. These esters are potent substrates for the enzyme human fibrinolyase, which is involved in blood clotting. Studying the interaction of these fluorescent substrates with fibrinolyase can aid in understanding the enzyme's function and in the development of new therapeutic strategies for thrombosis.[1]



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References

- [1. Buy 2-\(Dimethylamino\)ethanethioamide hydrochloride | 114166-44-8 \[smolecule.com\]](#)
- [2. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [3. 2-\(dimethylamino\)ethanethiol hydrochloride \[webbook.nist.gov\]](#)
- [4. 2-DIMETHYLAMINOETHANETHIOL HYDROCHLORIDE\(13242-44-9\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [5. nbinno.com \[nbinno.com\]](#)

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